

In-Depth Technical Guide: 5-Bromo-2-methyl-4-nitropyridine 1-oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methyl-4-nitropyridine
1-oxide

Cat. No.: B1280047

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-methyl-4-nitropyridine 1-oxide**, a key building block in medicinal chemistry and agrochemical synthesis. This document consolidates its chemical properties, a detailed synthesis protocol, and available safety information.

Core Compound Information

CAS Number: 62516-08-9

5-Bromo-2-methyl-4-nitropyridine 1-oxide is a substituted pyridine derivative. The presence of a bromine atom, a nitro group, and an N-oxide functionality makes it a versatile intermediate for a variety of chemical transformations.^[1]

Physicochemical Properties

While specific experimental data for some physical properties of **5-Bromo-2-methyl-4-nitropyridine 1-oxide** are not widely reported, the available information is summarized below. For context, properties of the related compound, 5-bromo-2-nitropyridine, are also included.

Property	5-Bromo-2-methyl-4-nitropyridine 1-oxide	5-Bromo-2-nitropyridine (for comparison)
CAS Number	62516-08-9[2][3]	39856-50-3
Molecular Formula	C ₆ H ₅ BrN ₂ O ₃ [2][4]	C ₅ H ₃ BrN ₂ O ₂
Molecular Weight	233.02 g/mol [2][4]	203.00 g/mol [5]
Appearance	Solid[6]	Light yellow crystalline powder[5]
Melting Point	Not available	148-150 °C[5]
Boiling Point	Not available	292.3 °C[5]
Solubility	Insoluble in water[5]	Insoluble in water[5]

Synthesis

A detailed experimental protocol for the synthesis of **5-Bromo-2-methyl-4-nitropyridine 1-oxide** has been reported.[2]

Experimental Protocol: Synthesis of 5-Bromo-2-methyl-4-nitropyridine 1-oxide[2]

Starting Material: 5-Bromo-2-methylpyridine 1-oxide

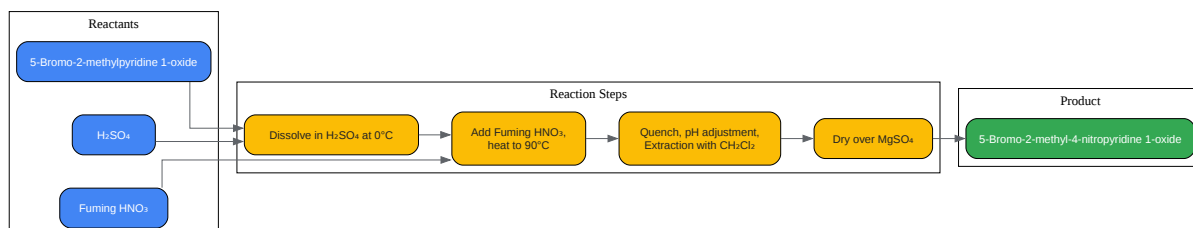
Reagents:

- Sulfuric acid
- Fuming nitric acid
- 2 M aqueous sodium carbonate
- Dichloromethane
- Magnesium sulfate

Procedure:

- Dissolve 5-bromo-2-methylpyridine 1-oxide (2.269 g, 12.07 mmol) in sulfuric acid (4 mL, 80 mmol).
- Cool the solution to 0 °C in an ice bath.
- Add fuming nitric acid (3 mL, 60 mmol) dropwise to the cooled solution.
- After the addition is complete, warm the reaction mixture to room temperature and then heat to 90 °C for 2 hours.
- Cool the reaction mixture in an ice bath.
- Slowly adjust the pH to 10 with 2 M aqueous sodium carbonate.
- Extract the solution twice with dichloromethane.
- Combine the organic extracts and dry over magnesium sulfate.
- Concentrate the solution to yield the final product.

Yield: 2.54 g (90%)



[Click to download full resolution via product page](#)

Figure 1. Synthesis workflow for **5-Bromo-2-methyl-4-nitropyridine 1-oxide**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-Bromo-2-methyl-4-nitropyridine 1-oxide** is not readily available. However, safety information for the related compound, 5-bromo-2-nitropyridine, provides guidance on handling precautions.

Hazard Statements for 5-Bromo-2-nitropyridine:[5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[7]

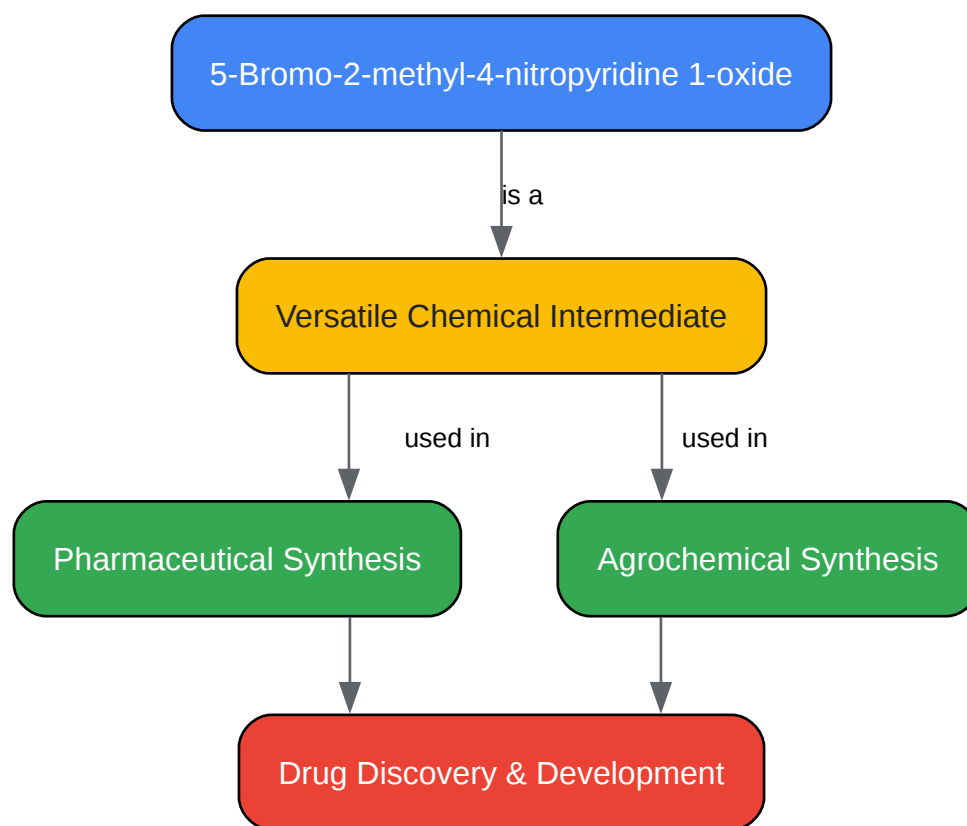
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Given the structural similarities, it is prudent to handle **5-Bromo-2-methyl-4-nitropyridine 1-oxide** with similar precautions.

Applications in Drug Development and Research

5-Bromo-2-methyl-4-nitropyridine 1-oxide serves as a valuable intermediate in the synthesis of more complex molecules for pharmaceutical and agrochemical applications.^[1] The bromo and nitro functionalities provide reactive sites for further chemical modifications, such as nucleophilic substitution and cross-coupling reactions, allowing for the construction of diverse molecular libraries for screening and drug discovery. While specific signaling pathways involving this compound are not documented, its utility as a building block suggests its incorporation into molecules designed to target a wide range of biological pathways.



[Click to download full resolution via product page](#)

Figure 2. Role as a chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-2-chloro-4-nitropyridine 1-oxide | 1379366-01-4 | Benchchem [benchchem.com]
- 2. PYRIDINE, 5-BROMO-2-METHYL-4-NITRO-, 1-OXIDE synthesis - chemicalbook [chemicalbook.com]
- 3. 62516-08-9|5-Bromo-2-methyl-4-nitropyridine 1-oxide|BLD Pharm [bldpharm.com]
- 4. calpaclab.com [calpaclab.com]
- 5. jubilantingrevia.com [jubilantingrevia.com]

- 6. PYRIDINE, 5-BROMO-2-METHYL-4-NITRO-, 1-OXIDE | Elex Biotech LLC [elexbiotech.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 5-Bromo-2-methyl-4-nitropyridine 1-oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280047#5-bromo-2-methyl-4-nitropyridine-1-oxide-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com